

Standard operating procedure for handling 4-Chloro-2-ethoxyaniline hydrochloride.

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Compound of Interest

Compound Name: 4-Chloro-2-ethoxyaniline
hydrochloride

Cat. No.: B1418695

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An Application Note and Protocol for the Safe Handling and Use of **4-Chloro-2-ethoxyaniline hydrochloride**

Authored by a Senior Application Scientist

This document provides a comprehensive guide for the safe handling, storage, and use of **4-Chloro-2-ethoxyaniline hydrochloride** (CAS No. 858855-49-9). It is intended for researchers, scientists, and drug development professionals who may utilize this compound as a chemical intermediate or building block. The protocols herein are designed to ensure scientific integrity and user safety by integrating established safety principles with practical, field-proven insights.

Compound Profile and Scientific Context

4-Chloro-2-ethoxyaniline hydrochloride is an aromatic amine derivative. Such compounds are valuable intermediates in organic synthesis, particularly in the development of pharmaceuticals and other complex molecules.^[1] Its structure, featuring a substituted aniline core, suggests potential for a range of chemical transformations while also demanding a high degree of caution due to the toxicological profile of the aniline class of compounds.

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	858855-49-9	[1]
Molecular Formula	C ₈ H ₁₁ Cl ₂ NO	[1]
Molecular Weight	208.1 g/mol	[1]
Synonyms	4-Chloro-2-ethoxy-benzenamine hydrochloride	[2]

| Typical Use | Intermediate in industrial and scientific research [[1][2] |

Hazard Identification and Toxicological Assessment


While specific toxicological data for **4-Chloro-2-ethoxyaniline hydrochloride** is limited, the well-documented hazards of the parent compound class, substituted anilines, provide a strong basis for a precautionary approach.[2] Compounds like 4-chloroaniline are known to be highly toxic and carcinogenic.[3]

Causality of Toxicity: Substituted anilines are known to induce methemoglobinemia, a condition where the iron in hemoglobin is oxidized, rendering it incapable of transporting oxygen.[4][5] Furthermore, hemolysis (destruction of red blood cells) is a common finding in toxicity studies of these compounds.[5] Their ability to be absorbed through the skin makes dermal contact a significant route of exposure.


Table 2: GHS Hazard Classification (Inferred from Related Compounds)

Pictogram	Signal Word	Hazard Statement
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| Danger | H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled. | |

alt text

| Danger | H350: May cause cancer.[3] | |

 alt text

| Warning | H317: May cause an allergic skin reaction.[6] | |

 alt text

| Warning | H410: Very toxic to aquatic life with long lasting effects. |

Note: This classification is based on the known hazards of closely related aniline compounds and should be used as a minimum standard for risk assessment.

Risk Mitigation and Hierarchy of Controls

A systematic approach to safety is mandatory when handling this compound. The hierarchy of controls dictates the most effective means of mitigating risk.

- Elimination/Substitution: If the scientific objective allows, consider if a less hazardous reagent can be used.
- Engineering Controls: These are the primary means of protection.
 - Chemical Fume Hood: All handling of **4-Chloro-2-ethoxyaniline hydrochloride**, including weighing and transfers, must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.[7][8]
 - Ventilation: Ensure the laboratory has adequate general ventilation.[2]
- Administrative Controls:
 - Designated Work Area: Clearly demarcate an area for working with this compound to prevent cross-contamination.
 - Chemical Hygiene Plan: All personnel must be trained on the facility's Chemical Hygiene Plan and the specific risks of this compound.[8][9]
 - Accurate Inventory: Maintain a real-time, accurate inventory to track the material.[10]
- Personal Protective Equipment (PPE): PPE is the last line of defense and must be used in conjunction with engineering controls.

Caption: Relationship between hazards and required safety controls.

Standard Operating Procedure (SOP)

This SOP outlines the essential steps for safely handling **4-Chloro-2-ethoxyaniline hydrochloride** in a laboratory setting.

Pre-Operational Safety Checks

- Verify that the chemical fume hood has a current certification and the airflow monitor indicates it is functioning correctly.
- Ensure an eyewash station and safety shower are accessible and unobstructed.[\[11\]](#)
- Locate the appropriate chemical spill kit and verify its contents are complete.
- Confirm that a designated, labeled waste container is available for hazardous solid waste.
[\[11\]](#)

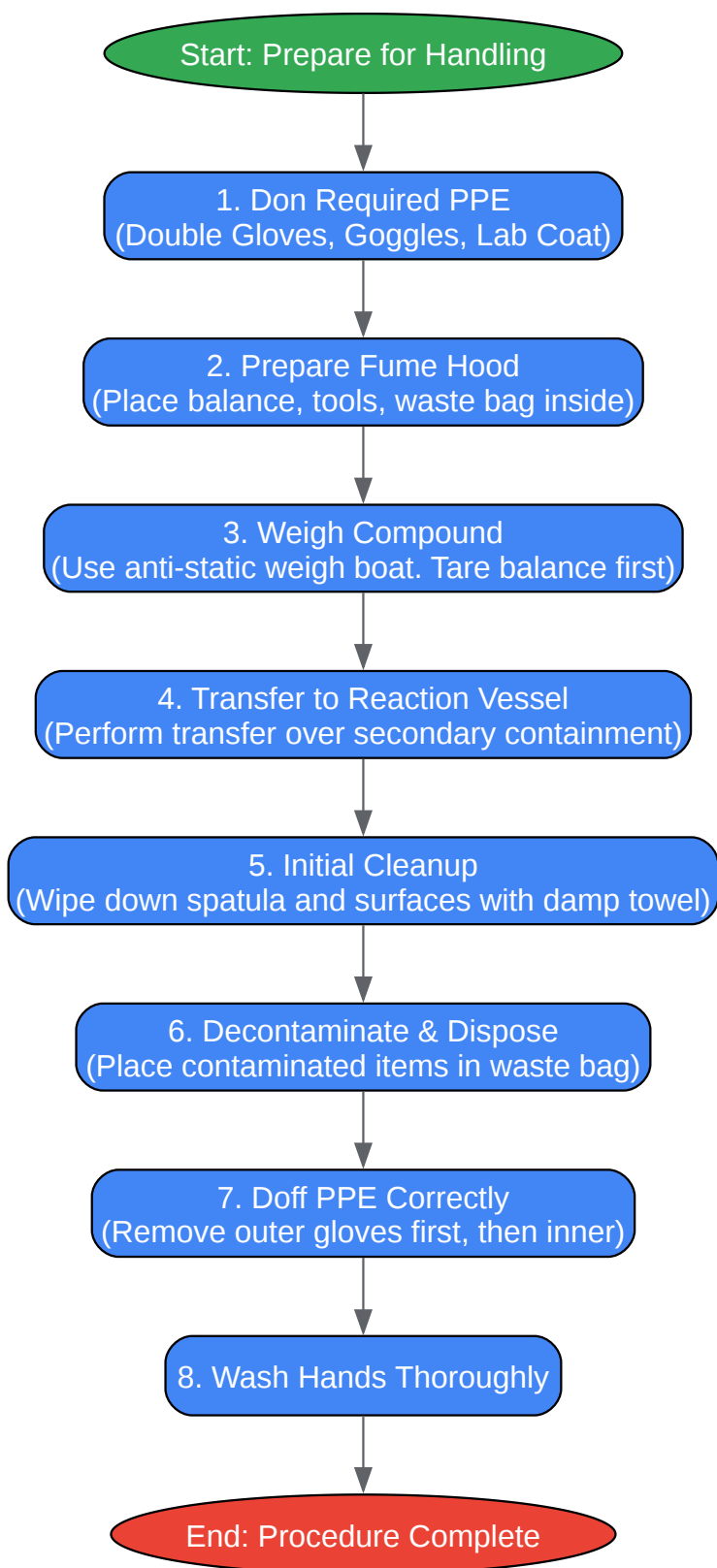
Personal Protective Equipment (PPE)

Table 3: Required Personal Protective Equipment

Protection	Specification	Rationale
Eye/Face	Tightly fitting safety goggles with side-shields or a face shield. [2]	Protects against splashes and airborne dust.
Hand	Nitrile gloves (minimum thickness of 4 mil).	Provides chemical resistance against anilines. Double-gloving is recommended.
Body	Flame-resistant lab coat.	Protects skin and clothing from contamination. [7]
Footwear	Closed-toe shoes.	Protects feet from spills. [7]

| Respiratory | Not required if handled exclusively in a fume hood. For emergencies or if exposure limits are exceeded, a full-face respirator is necessary.^[2] | The fume hood provides primary respiratory protection. |

Protocol for Weighing and Dispensing



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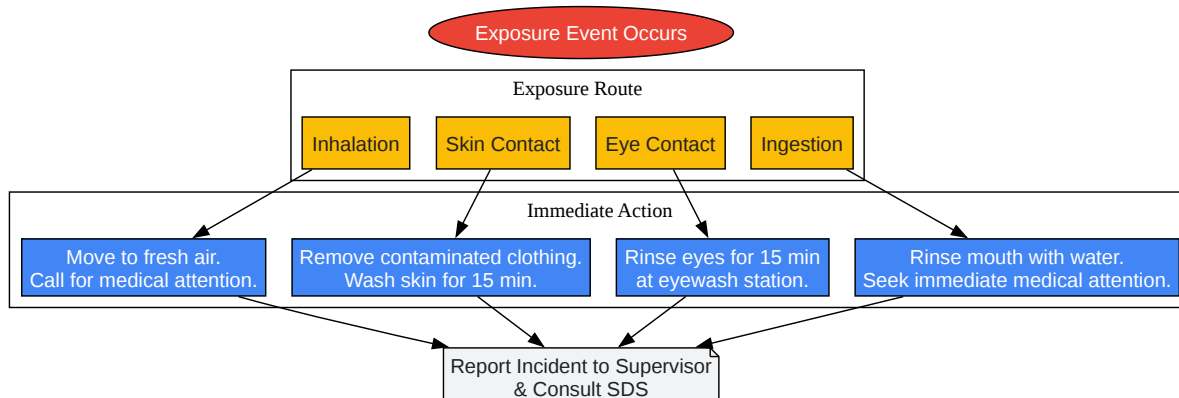
Caption: Step-by-step workflow for handling the solid compound.

- Preparation: Before retrieving the chemical, don all required PPE as specified in Table 3.
- Work Area Setup: Place all necessary equipment (spatulas, weigh boat, reaction vessel, and a labeled hazardous waste bag) inside the chemical fume hood. This minimizes movement of the hazardous material in and out of the controlled space.
- Weighing:
 - Place a weigh boat on the analytical balance and tare it.
 - Carefully dispense the desired amount of **4-Chloro-2-ethoxyaniline hydrochloride** into the weigh boat. Avoid creating airborne dust.
 - Close the primary container immediately after dispensing.
- Transfer: Carefully transfer the weighed solid into the designated reaction vessel. Perform this transfer over a spill tray or secondary containment to catch any loose powder.
- Decontamination:
 - Wipe the spatula and any contaminated surfaces with a disposable towel dampened with an appropriate solvent (e.g., ethanol), then with soap and water.
 - Place the used weigh boat, towel, and outer pair of gloves into the designated hazardous waste bag inside the fume hood.^[7]
- Final Steps: Securely seal the waste bag. Remove inner gloves and wash hands thoroughly with soap and water, even after wearing gloves.^[7]

Storage and Incompatibilities

- Storage: Store the container tightly closed in a cool, dry, and well-ventilated area. Keep it in a designated cabinet for toxic and carcinogenic materials, away from general laboratory traffic.
- Incompatibilities: Avoid contact with strong oxidizing agents, acid anhydrides, and acid chlorides.^[12] Anilines can react vigorously with these substances.

Emergency Procedures



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Caption: Decision tree for first aid response to exposure.

- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes. Call a physician immediately.
- Eye Contact: Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[2][6]
- Inhalation: Move the person into fresh air. If breathing is difficult or stops, provide artificial respiration. Call for immediate medical attention.[2]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[2][6]
- Spill:
 - Small Spill: For small amounts of powder, carefully sweep up the material, avoiding dust generation, and place it in a labeled, sealed container for disposal. Decontaminate the

area.

- Large Spill: Evacuate the area and prevent entry. Contact your institution's environmental health and safety (EHS) department.

Application Protocol: Example of N-Acetylation

This protocol provides a general method for the N-acetylation of **4-Chloro-2-ethoxyaniline hydrochloride**, a common reaction for primary amines.

Objective: To synthesize N-(4-chloro-2-ethoxyphenyl)acetamide.

Materials:

- **4-Chloro-2-ethoxyaniline hydrochloride**
- Anhydrous dichloromethane (DCM)
- Triethylamine (TEA)
- Acetyl chloride
- Nitrogen or Argon gas supply
- Standard laboratory glassware

Procedure:

- Setup: Assemble a flame-dried, three-neck round-bottom flask equipped with a magnetic stir bar, a nitrogen inlet, and a dropping funnel under an inert atmosphere.
- Reagent Preparation: In the fume hood, suspend **4-Chloro-2-ethoxyaniline hydrochloride** (1.0 eq) in anhydrous DCM.
- Deprotonation: Cool the suspension to 0 °C in an ice bath. Add triethylamine (1.1 eq) dropwise via syringe. The purpose of TEA is to deprotonate the anilinium hydrochloride to the free, nucleophilic aniline base. Stir for 15 minutes.

- **Acylation:** Add acetyl chloride (1.05 eq) dropwise via the dropping funnel over 10 minutes. This reaction is exothermic; slow addition is crucial to control the temperature and prevent side reactions.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup:** Quench the reaction by slowly adding saturated aqueous sodium bicarbonate solution. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** The crude product can be purified by column chromatography on silica gel or by recrystallization to yield the pure N-acetylated product.

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